

The Thermal Decomposition of Calcium Sulfate Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium sulfate dihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **calcium sulfate dihydrate** ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), commonly known as gypsum. Understanding the thermal behavior of this compound is critical in various fields, including pharmaceuticals, construction materials, and industrial chemistry. This document details the sequential transformations, key temperature ranges, and experimental methodologies used to characterize this process.

Introduction to Calcium Sulfate Dihydrate

Calcium sulfate dihydrate is a naturally occurring mineral and a common industrial byproduct. [1] Its chemical structure consists of calcium and sulfate ions with two molecules of water of crystallization. [2] The presence and removal of this water dictates the material's physical and chemical properties, making its thermal decomposition a subject of significant scientific and industrial interest.

Overview of the Thermal Decomposition Process

The thermal decomposition of **calcium sulfate dihydrate** is a multi-step process involving dehydration and polymorphic transformations, ultimately leading to the formation of calcium oxide at very high temperatures. The primary stages of this process are:

- Dehydration: The sequential loss of water molecules to form calcium sulfate hemihydrate and then anhydrous calcium sulfate.
- Polymorphic Transformations: Changes in the crystalline structure of anhydrous calcium sulfate at elevated temperatures.
- Final Decomposition: The breakdown of anhydrous calcium sulfate into calcium oxide and sulfur trioxide at temperatures exceeding 1200°C.[3][4]

The precise temperatures for these transformations can be influenced by factors such as heating rate, atmospheric conditions (especially water vapor pressure), and the presence of impurities.[2][5]

Detailed Stages of Decomposition

The thermal decomposition of gypsum follows a well-defined pathway, which can be visualized through thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).

Stage 1: Dehydration to Calcium Sulfate Hemihydrate (Bassanite)

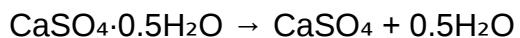
The initial step in the decomposition is the endothermic loss of approximately 1.5 molecules of water to form calcium sulfate hemihydrate ($\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$).[3][4] This reaction typically occurs in the temperature range of 100°C to 150°C.[2]



Two forms of the hemihydrate, α -hemihydrate and β -hemihydrate, can be produced depending on the dehydration conditions.[6] The β -hemihydrate is typically formed by heating gypsum in dry air or under vacuum, while the α -hemihydrate is formed under higher water vapor pressure. [6]

Stage 2: Dehydration to Anhydrous Calcium Sulfate (Anhydrite)

Upon further heating, the hemihydrate loses its remaining water to form anhydrous calcium sulfate (CaSO_4).^[3] This second dehydration step is also endothermic and generally occurs between 150°C and 250°C.^[2]



The initial anhydrous product is often the metastable γ - CaSO_4 (soluble anhydrite III), which is highly reactive with water.^[5]

Stage 3: Polymorphic Transformations of Anhydrous Calcium Sulfate

Anhydrous calcium sulfate exists in several polymorphic forms. With increasing temperature, the following transformations are observed:

- An exothermic transition from the metastable γ -anhydrite (soluble anhydrite III) to the more stable β -anhydrite (insoluble anhydrite II) occurs at approximately 340-375°C.^{[3][5]}
- At a much higher temperature, around 1214-1220°C, an endothermic transition from β -anhydrite to α -anhydrite (anhydrite I) takes place.^{[4][7]}

Stage 4: Decomposition to Calcium Oxide

The final stage of decomposition occurs at temperatures above 1250°C, where anhydrous calcium sulfate breaks down into calcium oxide (CaO) and sulfur trioxide (SO_3).^{[3][4]} This is a significant mass loss event observed in TGA.



The presence of impurities or certain atmospheric conditions can lower this decomposition temperature.^[7]

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the thermal decomposition of **calcium sulfate dihydrate** as reported in the literature.

Table 1: Thermal Decomposition Stages and Temperature Ranges

Stage	Reaction	Temperature Range (°C)	Thermal Effect
Dehydration to Hemihydrate	$\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} + 1.5\text{H}_2\text{O}$	100 - 150	Endothermic
Dehydration to Anhydrite	$\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} \rightarrow \text{CaSO}_4 + 0.5\text{H}_2\text{O}$	150 - 250	Endothermic
γ -Anhydrite to β -Anhydrite Transition	$\gamma\text{-CaSO}_4 \rightarrow \beta\text{-CaSO}_4$	~340 - 375	Exothermic
β -Anhydrite to α -Anhydrite Transition	$\beta\text{-CaSO}_4 \rightarrow \alpha\text{-CaSO}_4$	~1214 - 1220	Endothermic
Decomposition to Calcium Oxide	$\text{CaSO}_4 \rightarrow \text{CaO} + \text{SO}_3$	> 1250	Endothermic

Table 2: Theoretical and Observed Mass Loss

Decomposition Step	Theoretical Mass Loss (%)	Observed Mass Loss (TGA) (%)
$\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$	15.69	-
$\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} \rightarrow \text{CaSO}_4$	5.23	-
Total Dehydration ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4$)	20.92	~21
$\text{CaSO}_4 \rightarrow \text{CaO}$	47.05 (of CaSO_4)	Gradual mass loss > 1250°C

Experimental Protocols

The characterization of the thermal decomposition of **calcium sulfate dihydrate** is primarily conducted using Simultaneous Thermal Analysis (STA), which combines Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC).

A typical experimental protocol is as follows:

- Sample Preparation: A small amount of finely ground **calcium sulfate dihydrate** (e.g., 10 mg) is accurately weighed.[4]
- Instrumentation: A calibrated STA instrument capable of operating up to 1450°C or higher is used.[4]
- Crucible: The sample is placed in an inert crucible, commonly platinum (Pt) or alumina (Al_2O_3).[4]
- Atmosphere: The experiment is conducted under a controlled atmosphere, such as flowing dry air or nitrogen, at a specified flow rate (e.g., 300 ml/min).[4]
- Heating Program: The sample is heated from room temperature to a final temperature (e.g., 1450°C) at a constant heating rate (e.g., 10 or 20°C/min).[4][8]
- Data Acquisition: The instrument records the sample mass (TGA), the temperature difference between the sample and a reference (DTA), and the heat flow (DSC) as a function of temperature.

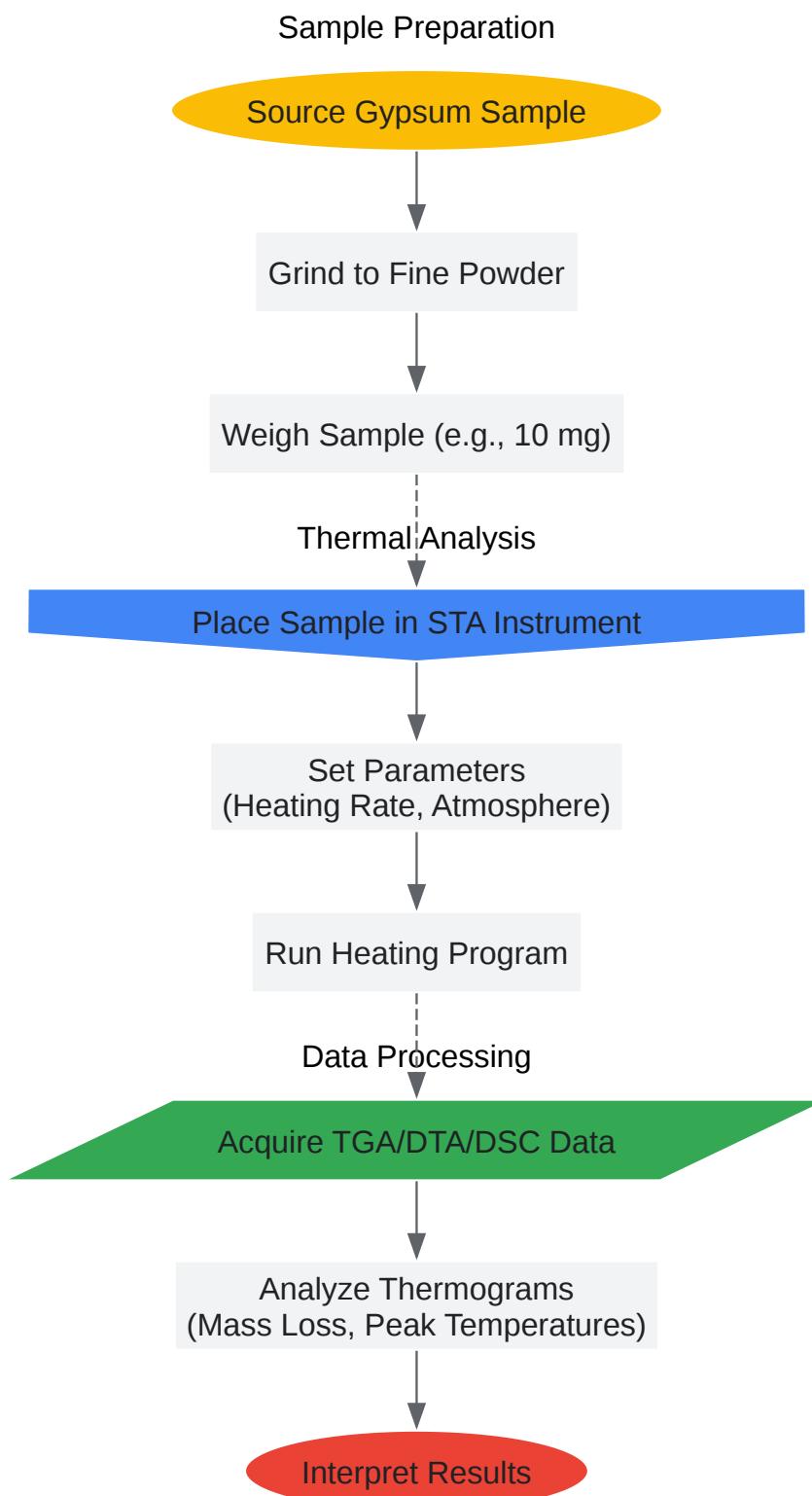
Visualizations

The following diagrams illustrate the thermal decomposition pathway and a typical experimental workflow.



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Caption: Thermal decomposition pathway of **Calcium Sulfate Dihydrate**.



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Caption: General workflow for TGA/DTA analysis of gypsum.

Conclusion

The thermal decomposition of **calcium sulfate dihydrate** is a complex, multi-stage process that is fundamental to its application in various industries. A thorough understanding of the dehydration and polymorphic transformation temperatures, as well as the final decomposition to calcium oxide, is essential for controlling material properties and optimizing industrial processes. The use of thermal analysis techniques such as TGA and DTA provides a robust framework for characterizing these transformations with high precision. This guide serves as a foundational resource for professionals engaged in research and development involving this versatile compound.

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